

Long-Term Stability of Dioctyl Adipate (DOA) in PVC: A Comparative Guide

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Compound of Interest

Compound Name: Dioctyl Adipate

Cat. No.: B1670693

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This guide provides a comprehensive comparison of the long-term stability of **dioctyl adipate** (DOA) in Polyvinyl Chloride (PVC) with other common plasticizers. For researchers, scientists, and drug development professionals, this document summarizes key performance data, details experimental methodologies, and visualizes the evaluation process to aid in the selection of appropriate plasticizers for specific applications.

Performance Comparison of Plasticizers in PVC

The long-term stability of a plasticizer in PVC is critical for maintaining the desired physical properties of the final product over its lifespan. Key performance indicators include plasticizer loss due to volatility and migration, and the retention of mechanical properties after accelerated aging.

Table 1: Comparison of General Properties of Common PVC Plasticizers

Property	Dioctyl Adipate (DOA)	Di(2-ethylhexyl) Phthalate (DEHP/DOP)	Diisononyl Phthalate (DINP)
Plasticizing Efficiency	High	Good	Good
Low-Temperature Flexibility	Excellent[1][2]	Good	Good
Volatility	Relatively Low[1]	Higher than DINP	Lower than DEHP[2]
Migration & Extraction	Higher propensity than some phthalates[1]	Migrates more readily than DINP	Lower migration than DEHP
Heat Stability	Excellent	Good	Good
Regulatory Status	Generally considered safer than some phthalates; FDA compliant for certain food contact applications.	Use is restricted in many applications due to health concerns.	Often used as a DEHP replacement; some restrictions apply.

Table 2: Quantitative Comparison of Plasticizer Performance in PVC

Performance Metric	Dioctyl Adipate (DOA)	Di(2-ethylhexyl) Phthalate (DEHP/DOP)	Diisononyl Phthalate (DINP)	Bio-based Plasticizers (e.g., Epoxidized Soybean Oil - ESO)
Plasticizer Loss (Weight % after accelerated aging)	Higher than some polymeric plasticizers.	Can be significant depending on conditions.	Generally lower than DEHP.	Can exhibit high exudation, often used as a secondary plasticizer.
Tensile Strength after Aging (MPa)	Decreases over time.	Decreases over time.	More stable than DEHP.	Performance varies; can improve thermal stability.
Elongation at Break after Aging (%)	Significant decrease observed at elevated temperatures.	Decreases, leading to brittleness.	Retains flexibility better than DEHP.	Can enhance flexibility initially.
Migration into n-hexane (mg/dm ²)	Data not readily available in a comparative format.	Significant migration can occur.	Lower than DEHP.	Varies depending on the specific bio-plasticizer.
Migration into Ethanol (mg/dm ²)	Data not readily available in a comparative format.	Can be substantial.	Lower than DEHP.	Varies.
Migration into Water (mg/dm ²)	Low.	Low.	Low.	Low.

Note: The quantitative data in Table 2 is a summary of trends found in the literature. Specific values can vary significantly based on the PVC formulation, aging conditions, and testing

methodology.

Experimental Protocols

The following are detailed methodologies for key experiments cited in long-term stability studies of plasticizers in PVC.

Accelerated Aging

Objective: To simulate the long-term effects of environmental conditions on plasticized PVC in a shorter timeframe.

Applicable Standards: ASTM F1980, ASTM G154, ASTM G155, ASTM D4329.

Protocol:

- **Sample Preparation:** Prepare PVC samples plasticized with DOA and alternative plasticizers at the desired concentration (e.g., 30% by weight). Samples should be of uniform dimensions (e.g., 50 mm x 50 mm x 1 mm).
- **Aging Conditions:**
 - **Thermal Aging:** Place samples in a forced-air oven at an elevated temperature (e.g., 70°C, 100°C) for specified durations (e.g., 24, 48, 96, 168 hours).
 - **UV Aging:** Expose samples in a xenon arc or fluorescent UV apparatus according to ASTM G154 or G155. The exposure cycle should be defined (e.g., 8 hours UV at 60°C followed by 4 hours condensation at 50°C).
 - **Humidity Aging:** Place samples in a controlled humidity chamber (e.g., 85% RH) at a constant temperature.
- **Post-Aging Analysis:** After each time interval, remove a set of samples for analysis of plasticizer loss and mechanical properties.

Plasticizer Loss Determination (Gravimetric Method)

Objective: To quantify the amount of plasticizer lost from the PVC matrix due to volatilization.

Protocol:

- Weigh the initial conditioned PVC samples (W_{initial}).
- Subject the samples to accelerated aging as described above.
- At specified time intervals, remove the samples from the aging chamber and allow them to cool to room temperature in a desiccator.
- Weigh the aged samples (W_{final}).
- Calculate the percentage of weight loss using the following formula: $\text{Weight Loss (\%)} = [(W_{\text{initial}} - W_{\text{final}}) / W_{\text{initial}}] * 100$

Migration Testing (Solvent Extraction Method)

Objective: To measure the amount of plasticizer that migrates from the PVC into a contacting liquid (food simulant).

Applicable Standards: Commission Regulation (EU) No 10/2011.

Protocol:

- Sample Preparation: Cut PVC samples into standardized dimensions (e.g., 1 dm²).
- Food Simulants: Prepare the relevant food simulants as per regulatory guidelines (e.g., 10% ethanol for aqueous foods, 50% ethanol for alcoholic foods, and olive oil or isooctane for fatty foods).
- Exposure: Immerse the PVC samples in the food simulant in a sealed, inert container (e.g., glass). The surface area to volume ratio should be controlled (e.g., 6 dm²/L).
- Incubation: Incubate the samples at a specified temperature and duration (e.g., 40°C for 10 days).
- Analysis:
 - After incubation, remove the PVC sample.

- Take an aliquot of the food simulant.
- For aqueous simulants, the sample may be directly analyzed or require a concentration step.
- For fatty food simulants, perform a liquid-liquid or solid-phase extraction to isolate the plasticizer.
- Quantify the migrated plasticizer using an appropriate analytical technique such as Gas Chromatography-Mass Spectrometry (GC-MS) or High-Performance Liquid Chromatography (HPLC).
- Reporting: Express the migration results in mg of plasticizer per dm² of the sample surface area (mg/dm²) or mg of plasticizer per kg of food simulant (mg/kg).

Mechanical Properties Testing

Objective: To evaluate the changes in the mechanical integrity of the plasticized PVC after accelerated aging.

Applicable Standards: ASTM D882 (for thin plastic sheeting), ASTM D638 (for plastics in general).

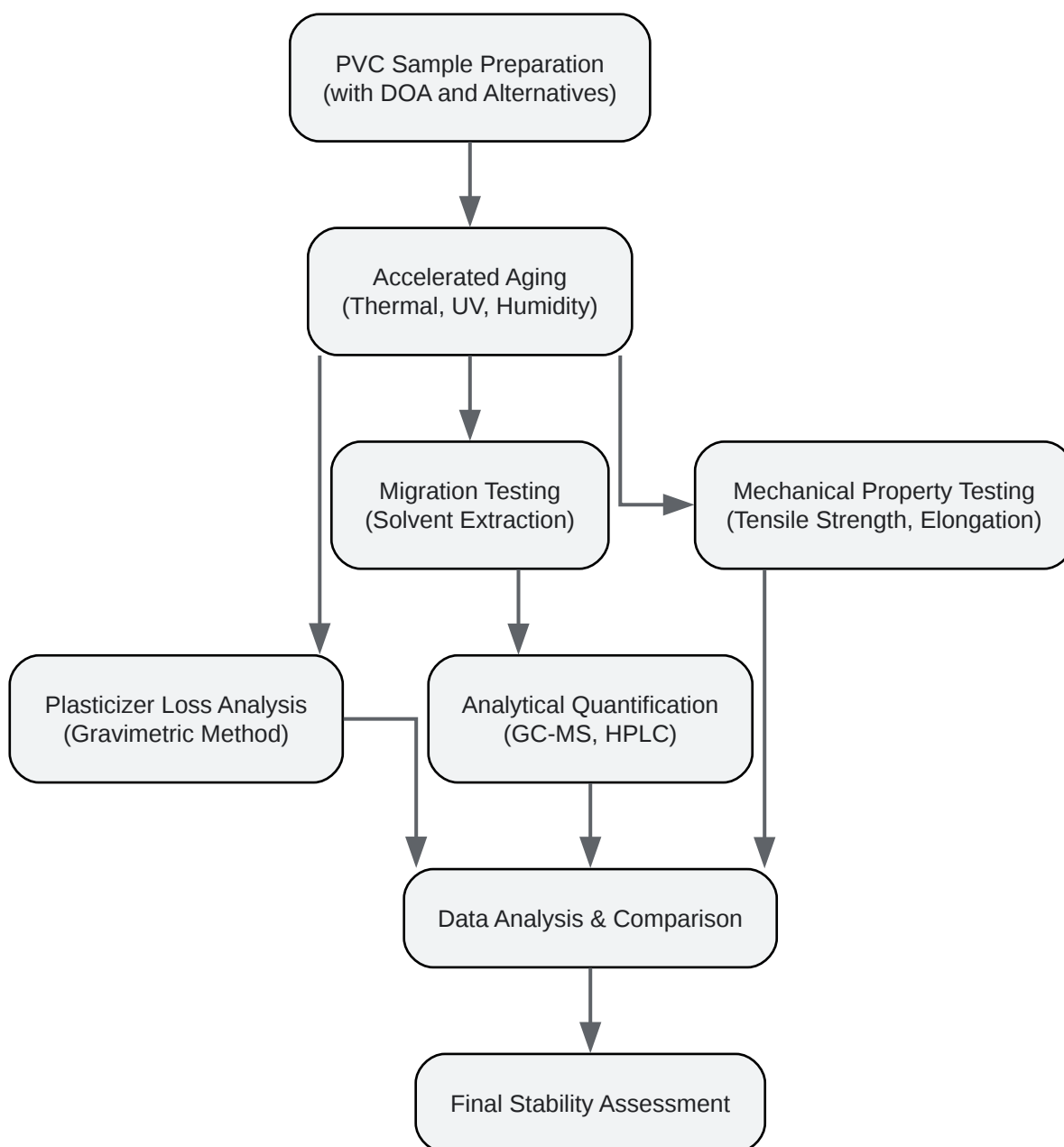
Protocol:

- Sample Preparation: Prepare dumbbell-shaped specimens from the aged and unaged PVC sheets according to the dimensions specified in the relevant ASTM standard.
- Testing:
 - Conduct tensile testing using a universal testing machine at a controlled temperature and humidity.
 - Measure the tensile strength (the maximum stress the material can withstand before breaking) and the elongation at break (the percentage increase in length at the point of fracture).

- **Data Analysis:** Compare the tensile strength and elongation at break of the aged samples to the unaged control samples to determine the extent of degradation.

Experimental Workflow Visualization

The following diagram illustrates the logical flow of a comprehensive study on the long-term stability of plasticizers in PVC.



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Caption: Experimental workflow for evaluating plasticizer long-term stability in PVC.

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References

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